

filgotinib clinical remission rates vs other JAK inhibitors

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Comparative Clinical Remission Rates of JAK Inhibitors

Drug (Study)	Condition	Study Type & Period	Clinical Remission Rate	Key Comparator Findings
Filgotinib 200 mg [1]	Ulcerative Colitis	Phase 2b/3 RCT (58 weeks)	37.2% (Maintenance)	Superior to placebo (11.2%) in maintaining remission [1].
Tofacitinib 10 mg BID [2]	Ulcerative Colitis	Real-world Cohort (24 weeks)	44.9% (Steroid-free)	No significant difference vs. Filgotinib (58.8%) after statistical adjustment [2].
Filgotinib 200 mg [2]	Ulcerative Colitis	Real-world Cohort (24 weeks)	58.8% (Steroid-free)	No significant difference vs. Tofacitinib (44.9%) after statistical adjustment [2].
Upadacitinib 45 mg [3]	Ulcerative Colitis (Bio-Exposed)	Real-world Cohort (16 weeks)	60.1% (Steroid-free)	Superior to both Tofacitinib (38.9%) and Filgotinib (36.8%) at Week 16 [3].

Drug (Study)	Condition	Study Type & Period	Clinical Remission Rate	Key Comparator Findings
Filgotinib 200 mg [3]	Ulcerative Colitis (Bio-Exposed)	Real-world Cohort (16 weeks)	36.8% (Steroid-free)	Lower than Upadacitinib (60.1%), no significant difference vs. Tofacitinib (38.9%) at Week 16 [3].
Tofacitinib 10 mg BID [3]	Ulcerative Colitis (Bio-Exposed)	Real-world Cohort (16 weeks)	38.9% (Steroid-free)	Lower than Upadacitinib (60.1%), no significant difference vs. Filgotinib (36.8%) at Week 16 [3].

Key Experimental Methodologies

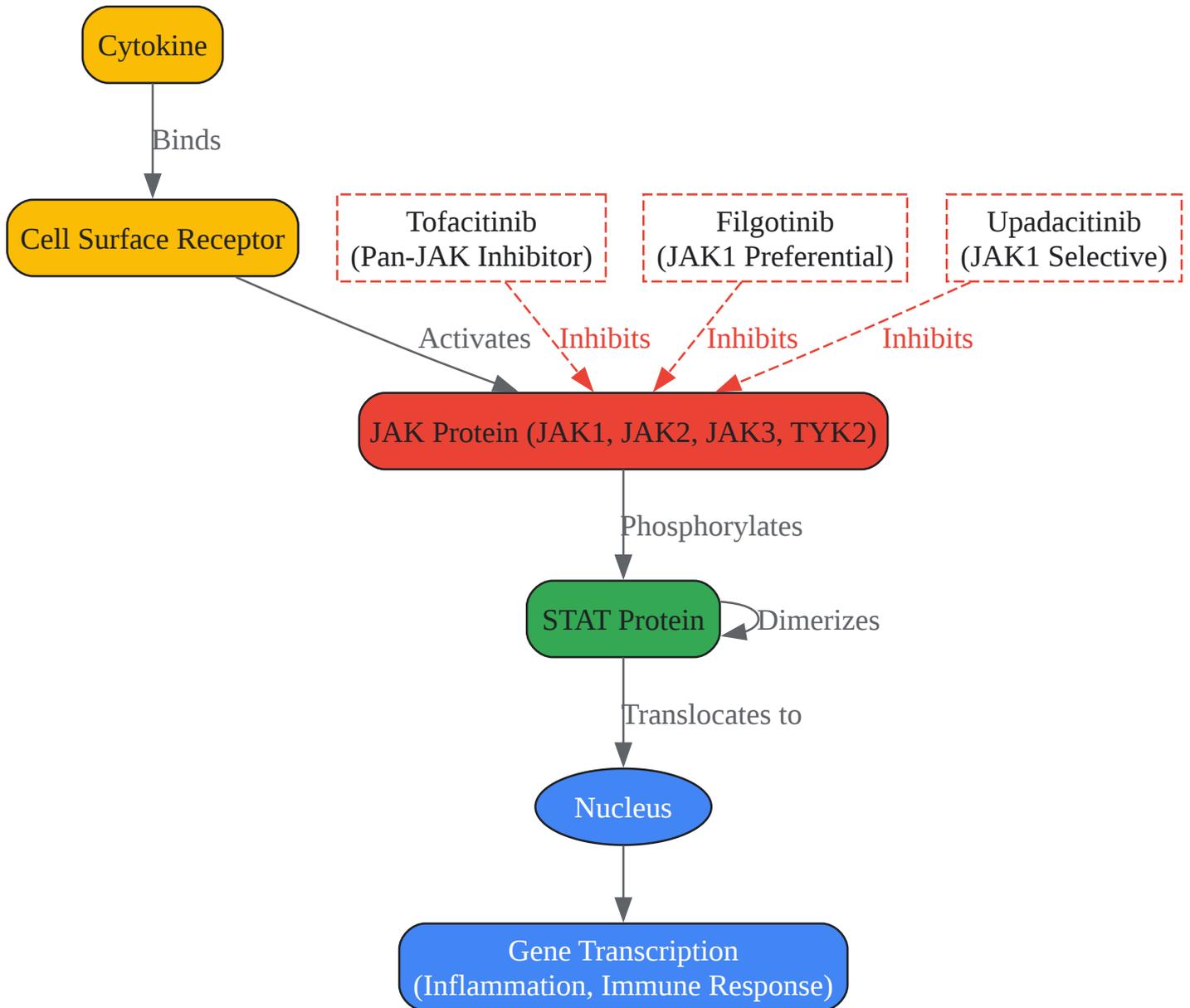
The data in the table above comes from robust study designs. Here are the methodologies for the key experiments cited.

- **Propensity Score Weighting (PSW):** Used in real-world cohort studies [4] [2] to minimize selection bias and simulate randomization, allowing for more reliable comparison between treatment groups.
- **Inverse Probability of Treatment Weighting (IPTW):** A specific type of PSW used to create a weighted population where baseline characteristics are balanced across treatment groups, enabling a direct comparison of effectiveness [4] [2].
- **Randomized Controlled Trials (RCTs):** Considered the gold standard. The SELECTION trial for **filgotinib** was a phase 2b/3, double-blind, placebo-controlled trial that evaluated induction and maintenance therapy in UC patients [1].
- **Endpoint Definitions:** Common efficacy endpoints include
 - **Clinical Remission:** Defined as a resolution of clinical symptoms, often with a Mayo stool frequency subscore of 0 or 1 and a rectal bleeding subscore of 0 [5].
 - **Corticosteroid-Free Clinical Remission (CFREM):** Achievement of clinical remission without the use of corticosteroids for a specified period before the assessment [3].

JAK-STAT Signaling Pathway and Drug Mechanism

JAK inhibitors work by targeting the Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway, a crucial intracellular signaling mechanism for numerous cytokines and growth factors [5].

The diagram below illustrates this pathway and the inhibition sites for the different drugs.



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The selectivity of different JAK inhibitors influences their efficacy and safety profiles [4] [5]:

- **Tofacitinib** is a **pan-JAK inhibitor**, affecting JAK1, JAK2, JAK3, and TYK2. Broader inhibition may be associated with a higher risk of certain adverse events [4].
- **Filgotinib** and **Upadacitinib** are designed as **selective JAK1 inhibitors**. This selectivity aims to maintain efficacy while minimizing side effects by preserving the function of other JAK proteins [4].

Interpretation and Considerations for Researchers

When interpreting this data for drug development, please consider:

- **Real-World vs. Trial Data:** RCTs (like SELECTION) provide high-quality efficacy data under controlled conditions. Real-world studies (like the Sicilian Network and JAKARTA studies) offer insights into effectiveness in routine practice and are crucial for understanding performance in biologically pre-treated patients [4] [3] [2].
- **Heterogeneity in Study Populations:** Direct cross-study comparisons should be made cautiously. Differences in baseline patient characteristics, such as prior biologic exposure and disease severity, significantly influence remission rates [3].
- **Safety is a Key Differentiator:** While this guide focuses on efficacy, the choice between JAK inhibitors is also heavily influenced by their safety and tolerability profiles, which are linked to their selectivity [4] [6].

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